

3,4-Dimethoxychalcone molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Dimethoxychalcone

Cat. No.: B600365

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Technical Guide: 3,4-Dimethoxychalcone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3,4-Dimethoxychalcone**, a natural product recognized for its potential as a caloric restriction mimetic (CRM).^{[1][2]} It is involved in inducing the deacetylation of cytoplasmic proteins and stimulating autophagic flux.^{[1][2]}

Molecular Identity and Properties

3,4-Dimethoxychalcone is a chalcone polyphenol that has been utilized as an intermediate in the synthesis of various biochemical substances.^[1] It is identified by the CAS Number 5416-71-7.^{[1][3]}

Quantitative Data Summary

The fundamental molecular properties of **3,4-Dimethoxychalcone** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C17H16O3	[1][3][4][5]
Molecular Weight	268.31 g/mol	[3][4][5]
Appearance	White to yellow crystalline powder	[1]
Solubility	Soluble in DMSO	[1]
Purity	≥98% (HPLC)	[1]

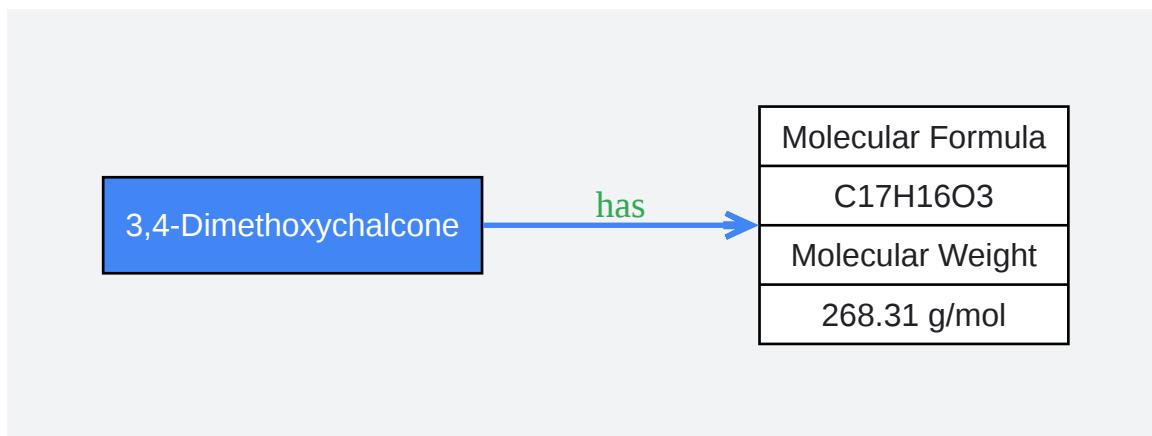
Experimental Protocols

Detailed experimental protocols involving **3,4-Dimethoxychalcone**, such as those for inducing autophagy or for its use in cardioprotective and anticancer studies, are highly specific to the research context.[1] Methodologies for inducing nuclear translocation of TFEB and TFE3 *in vivo* have involved intraperitoneal injections in mice.[2] For comprehensive and replicable experimental designs, it is imperative to consult peer-reviewed scientific literature.

Key analytical methods cited in the literature for structural investigation include FT-IR and FT-Raman spectroscopy.[6] The second harmonic conversion efficiency has been determined using the Kurtz powder technique.[6] Identity is typically confirmed by ¹H-NMR.[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound and its primary molecular identifiers.



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Caption: Core molecular properties of **3,4-Dimethoxychalcone**.

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